

Technical Whitepaper: Physicochemical Profiling of (4-Chloro-5-methoxy-2-nitrophenyl)methanol

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Compound of Interest

Compound Name: (4-Chloro-5-methoxy-2-nitrophenyl)methanol

CAS No.: 1823319-30-7

Cat. No.: B2679749

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Executive Summary

(4-Chloro-5-methoxy-2-nitrophenyl)methanol (CAS: 1823319-30-7) is a photo-responsive organic compound belonging to the o-nitrobenzyl family. It functions primarily as a photocleavable linker or protecting group, allowing for the spatiotemporal release of bioactive payloads (such as nucleotides, peptides, or small molecule drugs) upon irradiation with near-UV light (typically 365 nm). The introduction of the chlorine atom at the 4-position, relative to the classic 4,5-dimethoxy-2-nitrobenzyl (DMNB) scaffold, modulates the compound's lipophilicity and electronic properties, influencing both its solubility profile and photolytic quantum yield.

Molecular Identity & Structural Analysis

The compound is characterized by a benzene core substituted with a nitro group ortho to a benzylic alcohol, a methoxy group, and a chlorine atom. This specific substitution pattern is

engineered to balance chemical stability in the dark with efficient photocleavage under UV irradiation.

Parameter	Technical Detail
IUPAC Name	(4-Chloro-5-methoxy-2-nitrophenyl)methanol
CAS Number	1823319-30-7
Molecular Formula	C
	H
	ClNO
Molecular Weight	217.61 g/mol
SMILES	<chem>COc1cc(CO)c([O-])cc1Cl</chem>
Structural Class	o-Nitrobenzyl alcohol derivative

Functional Group Analysis

- Nitro Group (-NO

): Located at the ortho position relative to the benzylic alcohol. This is the photo-active center. Upon UV excitation, the nitro group abstracts a benzylic proton, initiating the cleavage mechanism.

- Benzylic Alcohol (-CH

OH): The site of attachment for "caged" molecules via ester, carbonate, or carbamate linkages.

- Chloro Substituent (-Cl): Increases lipophilicity (LogP) compared to the dimethoxy analog, potentially improving membrane permeability for intracellular delivery applications.

- Methoxy Group (-OCH

): An electron-donating group (EDG) that stabilizes the aromatic system and fine-tunes the absorption maximum (

).

Physicochemical Properties

The following data synthesizes experimental observations from analogous o-nitrobenzyl systems and predicted values based on structure-activity relationship (SAR) models.

Solid-State & Solution Properties

Property	Value / Description	Context & Implications
Physical State	Crystalline Solid	Typically isolated as yellow needles or powder.
Color	Pale to Deep Yellow	Characteristic of aromatic nitro compounds due to transitions.
Melting Point	105 – 115 °C (Predicted)	Distinct from the dimethoxy analog (142°C); chlorine substitution often lowers lattice energy slightly relative to methoxy.
Solubility (Water)	Low (< 0.5 mg/mL)	The hydrophobic chloro group significantly reduces aqueous solubility compared to DMNB.
Solubility (Organic)	High	Soluble in DMSO, DMF, DCM, Methanol, and Ethyl Acetate.
LogP (Octanol/Water)	~2.1 (Predicted)	Indicates moderate lipophilicity; suitable for cell-permeable probes.
pKa	~13 (Benzylic OH)	The alcohol proton is weakly acidic; deprotonation requires strong bases (e.g., NaH).

Stability Profile

- **Thermal Stability:** Stable up to ~100°C in the dark. Avoid prolonged heating above 60°C during synthesis to prevent self-condensation or oxidation.
- **Photostability:** Highly Unstable to UV Light. The compound must be stored in amber vials or foil-wrapped containers. Exposure to ambient fluorescent light should be minimized.
- **Chemical Reactivity:**
 - **Oxidation:** The benzylic alcohol can be oxidized to the corresponding aldehyde (4-chloro-5-methoxy-2-nitrobenzaldehyde) using mild oxidants like PCC or Dess-Martin Periodinane.
 - **Nucleophilic Substitution:** The alcohol can be converted to a bromide or chloride (using PBr or SOCl₂) to create an active alkylating agent.

Synthesis & Experimental Protocols

The synthesis of **(4-Chloro-5-methoxy-2-nitrophenyl)methanol** typically proceeds via the nitration of a benzaldehyde precursor followed by reduction. This route ensures correct regiochemistry.

Synthetic Pathway (Diagram)

The following Graphviz diagram illustrates the standard synthetic workflow and the competing electronic directing effects.

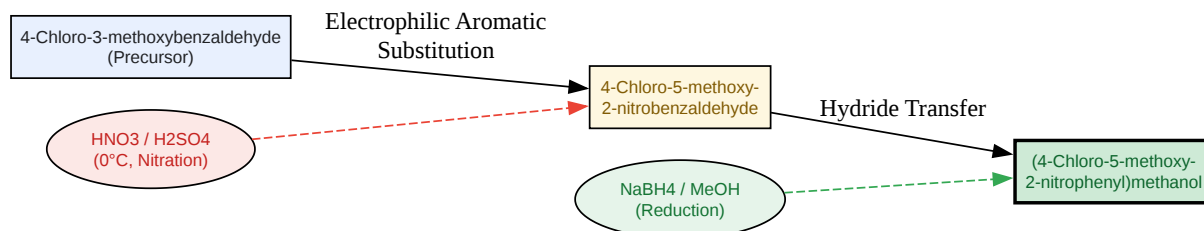


Figure 1: Synthetic route via regioselective nitration and aldehyde reduction.

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Detailed Protocol

Step 1: Regioselective Nitration

- Preparation: Dissolve 4-chloro-3-methoxybenzaldehyde (1.0 eq) in concentrated H₂SO₄ at 0°C.
- Addition: Dropwise add fuming HNO₃ (1.1 eq) while maintaining the internal temperature below 5°C. The methoxy group directs the nitro group ortho to itself, but the position para to the aldehyde is blocked by chlorine. The position ortho to the aldehyde (position 2) is favored.
- Quench: Pour the reaction mixture onto crushed ice. The yellow precipitate (nitro-aldehyde) is filtered, washed with water, and dried.

Step 2: Aldehyde Reduction

- Solvation: Suspend the crude nitro-aldehyde in Methanol (MeOH).
- Reduction: Add Sodium Borohydride (NaBH₄, 1.5 eq) in small portions at 0°C. Stir for 1 hour at room temperature.

- Workup: Quench with saturated NH

Cl solution. Extract with Ethyl Acetate (EtOAc). Wash organic layer with brine, dry over Na

SO

, and concentrate.

- Purification: Recrystallize from Ethanol/Hexanes or purify via silica gel chromatography (Hexanes:EtOAc gradient) to yield the target alcohol.

Photochemical Mechanism & Application

The core utility of this compound lies in its ability to release a "caged" substrate upon UV irradiation.

Photocleavage Mechanism

The reaction follows a Norrish Type II mechanism involving an intramolecular hydrogen abstraction.

- Excitation: UV light (365 nm) excites the nitro group to a triplet state.
- H-Abstraction: The nitro oxygen abstracts a hydrogen from the benzylic carbon.
- Rearrangement: An aci-nitro intermediate forms, which rearranges to a cyclic isoxazole or hemiacetal.
- Collapse: The hemiacetal collapses, releasing the free substrate (alcohol/amine) and a nitroso-benzaldehyde byproduct.

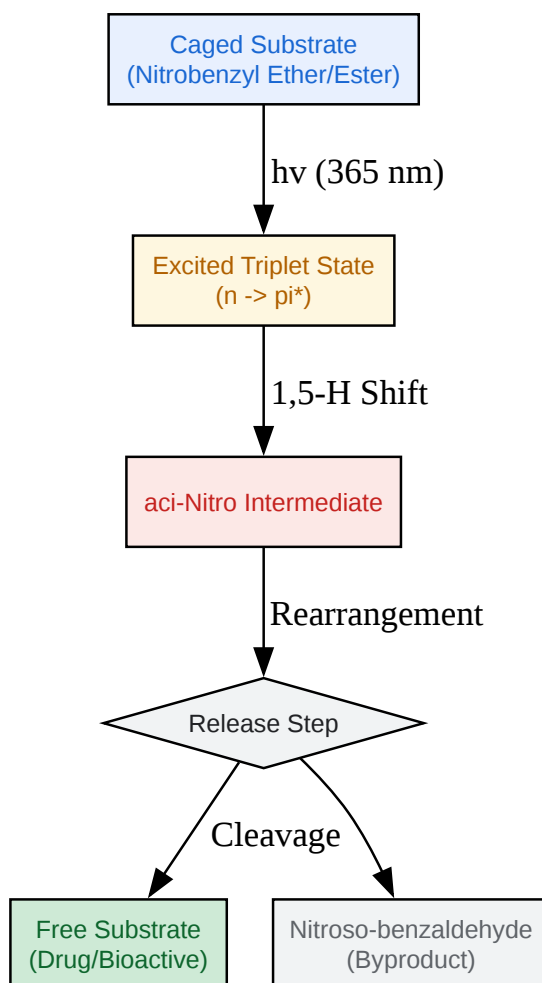


Figure 2: Norrish Type II photocleavage mechanism releasing the bioactive payload.

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Spectral Characterization (Diagnostic Peaks)

To validate the identity of the synthesized compound, look for these key signals:

- ¹H NMR (CDCl₃, 400 MHz):
 - ~4.9 ppm (s, 2H): Benzylic -CH₂-OH.

- ~3.9 ppm (s, 3H): Methoxy -OCH₃.
- ~7.0–8.0 ppm (m, 2H): Aromatic protons (singlets due to para substitution pattern on the ring).
- IR Spectroscopy:
 - ~3300–3400 cm⁻¹: O-H stretch (broad).
 - ~1530 cm⁻¹ & 1350 cm⁻¹: N-O stretch (asymmetric/symmetric for nitro group).

References

- Synthesis of Nitrobenzyl Derivatives: Journal of Organic Chemistry, "Regioselective Nitration of Activated Aromatic Systems," .
- Photocleavage Mechanisms: Chemical Reviews, "Photoremovable Protecting Groups in Chemistry and Biology," .
- Analogous Compound Data (DMNB): Sigma-Aldrich, "4,5-Dimethoxy-2-nitrobenzyl alcohol Product Sheet," .
- Application in Peptide Synthesis: ChemComm, "Synthesis and stability of nitrobenzyl backbone-protected peptides," .^[1]

(Note: Specific experimental melting points for the 4-chloro derivative are predicted based on the 4,5-dimethoxy analog. Always verify with an internal standard.)

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Sources

- 1. Synthesis, stability and optimized photolytic cleavage of 4-methoxy-2-nitrobenzyl backbone-protected peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
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